

Flerobuterol Specific Antibody: Technical Support Center

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Compound of Interest		
Compound Name:	Flerobuterol	
Cat. No.:	B10784471	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive resource for the selection and validation of **Flerobuterol**-specific antibodies. It includes frequently asked questions, detailed troubleshooting guides, and validated experimental protocols to ensure accurate and reproducible results in your immunoassays.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is Flerobuterol and why is a specific antibody necessary for its detection?

Flerobuterol is a synthetic β2-adrenergic agonist. Due to its potential for misuse as a growth promoter in livestock, sensitive and specific detection methods are crucial for food safety and regulatory compliance.[1][2] Immunoassays, which rely on specific antibodies, offer a rapid, sensitive, and cost-effective screening method compared to traditional chromatographic techniques.[2][3] A highly specific antibody is essential to accurately detect **Flerobuterol** and avoid cross-reactivity with other structurally similar compounds.[3]

Q2: How do I select the right **Flerobuterol** antibody for my specific application (e.g., ELISA, Lateral Flow)?

The choice of antibody depends on your experimental needs. For quantitative analysis, such as in a competitive ELISA, a high-affinity monoclonal or polyclonal antibody is required. For rapid screening tests like lateral flow immunoassays (LFIA), antibodies that perform well in that



specific format are necessary. Always review the supplier's datasheet for information on validated applications.

Q3: What are the critical parameters for validating a Flerobuterol-specific antibody?

Antibody validation is crucial for reliable and reproducible results. The key parameters to assess are:

- Specificity: The antibody should bind exclusively to **Flerobuterol** with minimal or no cross-reactivity to other β-agonists or matrix components.
- Affinity: This refers to the strength of the binding between the antibody and **Flerobuterol**.
- Sensitivity (Limit of Detection, LOD): The lowest concentration of **Flerobuterol** that can be reliably detected by the assay.
- Reproducibility: The consistency of results between different assays and different batches of the antibody.

Q4: How should I properly store and handle my **Flerobuterol** antibody to ensure its stability?

Proper storage is critical to maintain the antibody's activity. Most antibodies should be stored at 2-8°C for short-term use and at -20°C or lower for long-term storage. Always refer to the manufacturer's instructions. Avoid repeated freeze-thaw cycles, which can degrade the antibody.

Q5: What is a competitive ELISA, and why is it commonly used for small molecules like **Flerobuterol**?

A competitive ELISA is an immunoassay format where the target analyte in the sample competes with a labeled analyte for a limited number of antibody binding sites. This format is ideal for small molecules like **Flerobuterol** because their small size makes it difficult for two antibodies to bind simultaneously, as required in a sandwich ELISA. The signal generated is inversely proportional to the amount of **Flerobuterol** in the sample.

Section 2: Data Presentation

Table 1: Representative Characteristics of a **Flerobuterol**-Specific Polyclonal Antibody



Parameter	Description	
Immunogen	Flerobuterol conjugated to a carrier protein (e.g., BSA)	
Host	Rabbit	
Isotype	IgG	
Purity	Protein A affinity purified	
Recommended Applications	Competitive ELISA, Lateral Flow Immunoassay (LFIA)	
Storage	Store at -20°C. Avoid repeated freeze-thaw cycles.	

Table 2: Example Cross-Reactivity Profile of a Flerobuterol-Specific Antibody

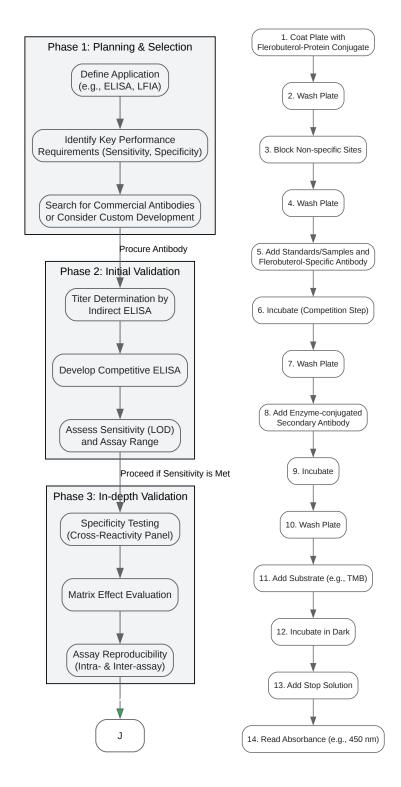
The cross-reactivity is determined by competitive ELISA, comparing the concentration of **Flerobuterol** required for 50% inhibition (IC50) with that of related compounds.

Compound	IC50 (ng/mL)	Cross-Reactivity (%)
Flerobuterol	0.5	100
Clenbuterol	10	5
Salbutamol	50	1
Ractopamine	>1000	<0.05
Terbutaline	>1000	<0.05

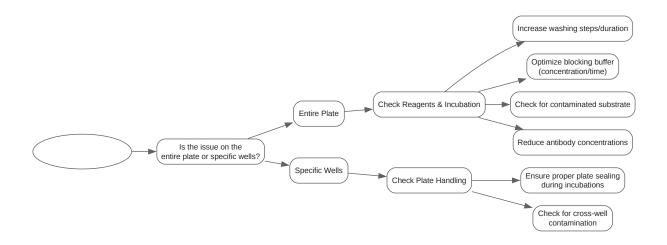
Cross-Reactivity (%) = (IC50 of **Flerobuterol** / IC50 of competing compound) x 100

Section 3: Visualized Workflows and Logic Diagrams









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References

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